

preparing Revizinone stock solutions for assays

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Application Notes and Protocols for Revizinone

For Researchers, Scientists, and Drug Development Professionals

Introduction

Revizinone is a potent and selective inhibitor of phosphodiesterase 3 (PDE3), an enzyme crucial in the regulation of intracellular cyclic adenosine monophosphate (cAMP) levels.[1] By inhibiting PDE3, **Revizinone** prevents the degradation of cAMP, leading to its accumulation within the cell. This modulation of cAMP signaling pathways has significant implications for various cellular processes, particularly in cardiovascular function where it has been shown to increase cardiac contractility.[1] These application notes provide detailed protocols for the preparation of **Revizinone** stock solutions for use in a variety of in vitro assays.

Quantitative Data Summary

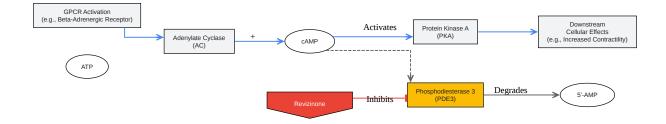
For ease of reference, the key quantitative data for **Revizinone** are summarized in the table below.



Property	Value	Source
Molecular Formula	C26H29N5O3	[2][3][4][5]
Molecular Weight	459.55 g/mol	[4]
IC50 (PDE3)	0.036 μΜ	[1]
Solubility	Empirically determine in desired solvent (e.g., DMSO)	
Purity	>98% (typical)	_
Appearance	White to off-white solid	_
Storage	Store at -20°C, protect from light and moisture	

Signaling Pathway of Revizinone

Revizinone's mechanism of action is centered on the inhibition of PDE3, which plays a critical role in the cAMP signaling cascade. The following diagram illustrates this pathway.



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Figure 1. **Revizinone**'s inhibition of PDE3 in the cAMP pathway.

Experimental Protocols



The following protocols provide a step-by-step guide for the preparation of **Revizinone** stock solutions and subsequent working solutions for use in cellular assays.

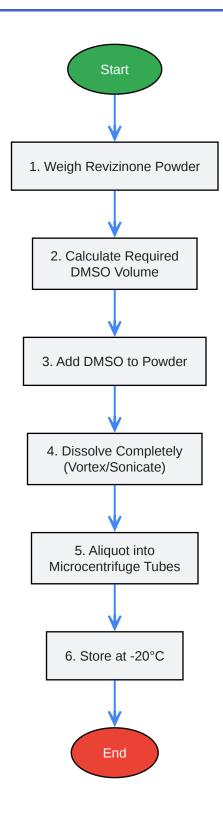
Materials

- Revizinone powder
- Dimethyl sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes
- Sterile serological pipettes and pipette tips
- Vortex mixer
- Water bath or sonicator (optional)

Preparation of a 10 mM Revizinone Stock Solution in DMSO

This protocol describes the preparation of a high-concentration primary stock solution.





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Figure 2. Workflow for preparing **Revizinone** stock solution.

Procedure:



- Weighing the Compound: Carefully weigh out a precise amount of Revizinone powder (e.g., 1 mg) and transfer it to a sterile microcentrifuge tube. Perform this in a chemical fume hood and use appropriate personal protective equipment (PPE).
- Calculating DMSO Volume: To prepare a 10 mM stock solution, calculate the required volume of DMSO using the following formula:

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Volume (\muL) = (Mass (mg) / Molecular Weight (g/mol)) * 100,000
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For 1 mg of **Revizinone** (MW = 459.55 g/mol):

Volume (μ L) = (1 mg / 459.55 g/mol) * 100,000 = 217.6 μ L

- Dissolution: Add the calculated volume of cell culture grade DMSO to the microcentrifuge tube containing the **Revizinone** powder.
- Mixing: Vortex the solution thoroughly for 1-2 minutes to ensure complete dissolution. If the
 compound does not fully dissolve, gentle warming in a 37°C water bath or brief sonication
 can be applied. Visually inspect the solution to ensure there are no visible particulates.
- Aliquoting: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 μL) in sterile microcentrifuge tubes.
- Storage: Store the aliquots at -20°C, protected from light. When stored correctly, the stock solution should be stable for several months.

Preparation of Working Solutions

For most cell-based assays, the high-concentration DMSO stock solution needs to be diluted to a final working concentration in the appropriate cell culture medium.

Procedure:

- Thawing: Thaw a single aliquot of the 10 mM Revizinone stock solution at room temperature.
- Intermediate Dilution (Optional but Recommended): To minimize the concentration of DMSO
 in the final culture, it is advisable to perform one or more intermediate dilutions in cell culture



medium. For example, to achieve a 1 μ M final concentration from a 10 mM stock, you could first prepare a 100 μ M intermediate solution by adding 1 μ L of the 10 mM stock to 99 μ L of culture medium.

- Final Dilution: Add the appropriate volume of the stock or intermediate solution to the final volume of cell culture medium to achieve the desired working concentration. For instance, to obtain a 1 μM final concentration in 1 mL of medium, add 10 μL of the 100 μM intermediate solution.
- Vehicle Control: It is critical to include a vehicle control in your experiments. This control
 should contain the same final concentration of DMSO as the highest concentration of
 Revizinone being tested.

Safety Precautions

- Revizinone is a biologically active compound. Handle with care and use appropriate PPE, including gloves, lab coat, and safety glasses.
- Perform all weighing and initial dissolution steps in a chemical fume hood.
- Consult the Safety Data Sheet (SDS) for comprehensive safety information.

Disclaimer: These protocols are intended as a guide. Researchers should optimize concentrations and procedures based on their specific cell type and assay conditions.

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